

DMPE-PEG2000 structure and chemical composition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DMPE-PEG2000

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An In-depth Technical Guide to **DMPE-PEG2000**: Structure, Composition, and Applications

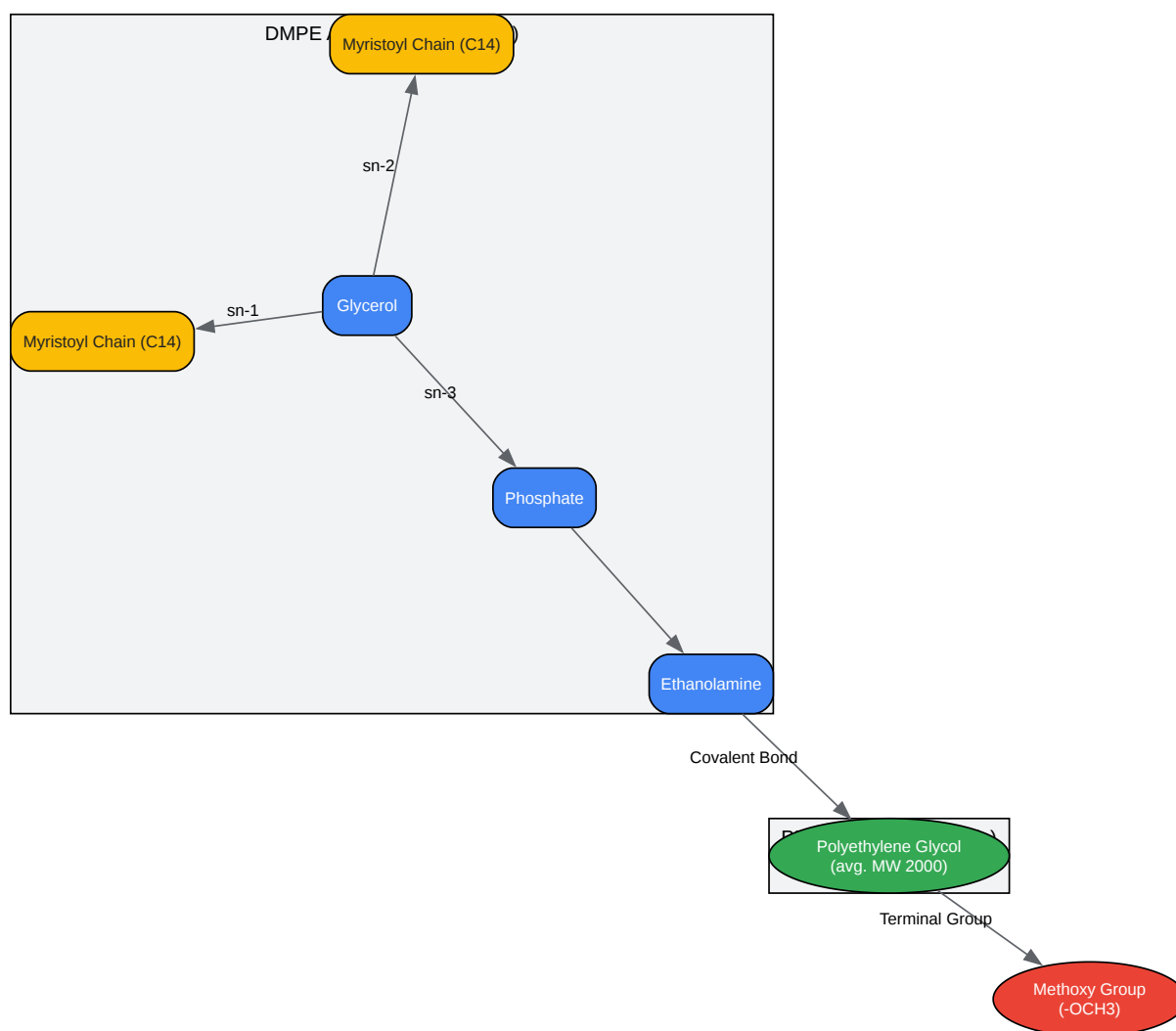
Introduction

1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000], commonly abbreviated as **DMPE-PEG2000**, is a phospholipid-polymer conjugate that has become a cornerstone in the field of drug delivery and nanomedicine.[1] Its unique amphiphilic nature, combining a hydrophobic lipid anchor with a hydrophilic polymer chain, allows it to be seamlessly integrated into lipid-based nanoparticles such as liposomes and solid lipid nanoparticles.[2][3] This integration confers a number of highly desirable properties to the nanoparticle, most notably a reduction in immunogenicity and an increase in systemic circulation time.[3][4] This technical guide provides a comprehensive overview of the chemical structure, composition, and key applications of **DMPE-PEG2000**, with a focus on its role in the development of advanced drug delivery systems.

Chemical Structure and Composition

DMPE-PEG2000 is a complex molecule composed of three main components: a 1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine (DMPE) lipid anchor, a flexible polyethylene glycol (PEG) linker with an average molecular weight of 2000 Daltons, and a terminal methoxy group.[1][4] The DMPE component consists of a glycerol backbone esterified with two myristic acid chains (saturated 14-carbon fatty acids) at the sn-1 and sn-2 positions, and a phosphoethanolamine headgroup at the sn-3 position.[3] The PEG chain is covalently attached to the amine of the phosphoethanolamine headgroup.[1]

The chemical structure of **DMPE-PEG2000** is represented by the following diagram:



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Diagram 1: Molecular components of **DMPE-PEG2000**.

Quantitative Data

The following table summarizes the key quantitative data for **DMPE-PEG2000**:

Property	Value	Reference
Full Chemical Name	1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000]	[1]
Synonyms	14:0 PEG2000 PE, DMPE-mPEG(2000)	[1][5]
CAS Number	261764-82-3, 474922-82-2	[5][6]
Average Molecular Formula	C125H251N2O55P	[1]
Average Molecular Weight	~2775 g/mol	[1]
Percent Composition	C: 55.74%, H: 9.39%, N: 1.04%, O: 32.67%, P: 1.15%	[1]
Purity	>99% (determined by TLC)	[1]
Physical Form	Powder	[3]
Storage Temperature	-20°C	[1]

Experimental Protocols

Preparation of PEGylated Liposomes

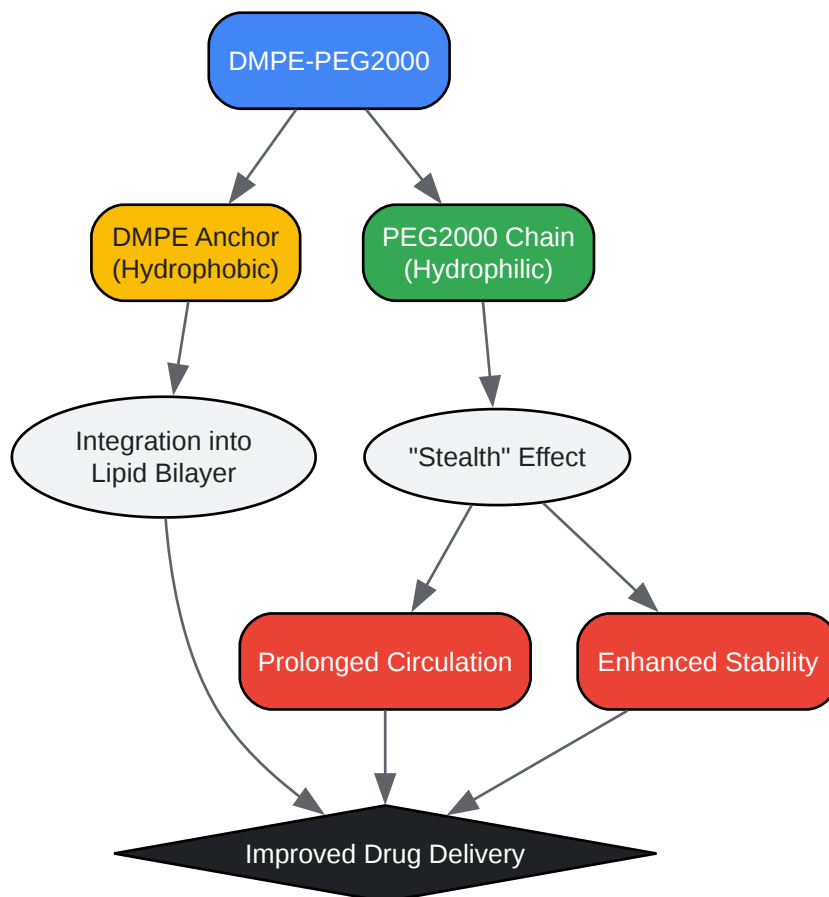
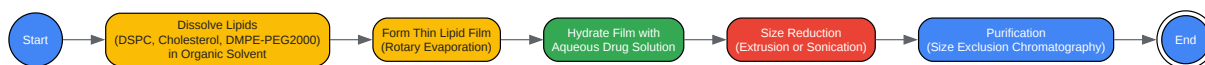
DMPE-PEG2000 is commonly used in the formulation of "stealth" liposomes that can evade the reticuloendothelial system, leading to longer circulation times.[3] A general protocol for the preparation of PEGylated liposomes using the thin-film hydration method is as follows:

- **Lipid Film Formation:** The desired lipids, including a structural lipid (e.g., DSPC), cholesterol, and **DMPE-PEG2000**, are dissolved in an organic solvent mixture (e.g.,

chloroform/methanol). The solvent is then removed under reduced pressure using a rotary evaporator to form a thin lipid film on the wall of a round-bottom flask.

- Hydration: The lipid film is hydrated with an aqueous buffer (e.g., phosphate-buffered saline) containing the drug to be encapsulated. The hydration process is typically carried out above the phase transition temperature of the lipids with gentle agitation.
- Size Reduction: The resulting multilamellar vesicles are subjected to size reduction to form unilamellar vesicles of a specific size range. This is commonly achieved through extrusion through polycarbonate membranes with defined pore sizes or by sonication.
- Purification: Unencapsulated drug and other impurities are removed from the liposome suspension by methods such as size exclusion chromatography or dialysis.

The following diagram illustrates the experimental workflow for the preparation of PEGylated liposomes:



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- To cite this document: BenchChem. [DMPE-PEG2000 structure and chemical composition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549206#dmpe-peg2000-structure-and-chemical-composition]

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